

Application Notes and Protocols for the Liquid Chromatographic Separation of Laquinimod-d5

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Compound of Interest

Compound Name: *Laquinimod-d5*

Cat. No.: *B12364884*

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This document provides detailed application notes and protocols for the separation of Laquinimod and its deuterated internal standard, **Laquinimod-d5**, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The provided methodologies are based on established and validated bioanalytical techniques, ensuring robustness and reliability for pharmacokinetic studies and other quantitative applications.

Introduction

Laquinimod (ABR-215062) is an immunomodulatory compound that has been investigated for the treatment of multiple sclerosis and other autoimmune diseases. Accurate quantification of Laquinimod in biological matrices is crucial for pharmacokinetic and pharmacodynamic assessments. The use of a stable isotope-labeled internal standard, such as **Laquinimod-d5**, is the gold standard for quantitative LC-MS/MS analysis as it effectively compensates for variability in sample preparation and instrument response.^[1]

This document outlines two distinct LC-MS/MS methods for the determination of Laquinimod, adaptable for **Laquinimod-d5**, in human plasma:

- Method 1: A method for the determination of low levels of Laquinimod, employing solid-phase extraction (SPE) and isocratic elution.

- Method 2: A method suitable for a wide dynamic range, utilizing protein precipitation (PPT) and a fast gradient elution.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the two described analytical methods for Laquinimod analysis. These parameters are based on a validated method using a $^{13}\text{C}_6$ -labeled internal standard, which is analogous to **Laquinimod-d5**.[\[2\]](#)

Table 1: Mass Spectrometry Parameters

Parameter	Laquinimod	Laquinimod-d5 (surrogate)
Ionization Mode	Positive Electrospray (ESI+)	Positive Electrospray (ESI+)
Precursor Ion (m/z)	357.1	363.2 / 365.2
Product Ion (m/z)	236.1	236.1 / 238.1

Table 2: Method Performance Characteristics[\[2\]](#)

Parameter	Method 1 (Low Concentration)	Method 2 (Wide Range)
Sample Preparation	Solid-Phase Extraction (SPE)	Protein Precipitation (PPT)
Elution	Isocratic	Fast Gradient
Lower Limit of Quantification (LLOQ)	0.4 nmol/L	0.75 nmol/L
Dynamic Range	0.4 - 100 nmol/L	0.75 - 15000 nmol/L
Intra-day Precision (%CV)	1.6 - 3.5%	2.1 - 5.7%
Inter-day Precision (%CV)	2.1 - 5.7%	2.1 - 5.7%
Extraction Recovery	90 - 97%	90 - 97%

Experimental Protocols

Method 1: Low Concentration Analysis with SPE and Isocratic Elution

This method is optimized for the sensitive quantification of Laquinimod at low concentrations in plasma.

3.1.1. Materials and Reagents

- Laquinimod and **Laquinimod-d5** reference standards
- HPLC-grade methanol, acetonitrile, and water
- Formic acid (LC-MS grade)
- Human plasma (with anticoagulant, e.g., EDTA)
- Solid-phase extraction cartridges (e.g., C18)

3.1.2. Sample Preparation (Solid-Phase Extraction)

- Spike: To 1 mL of plasma sample, add the internal standard (**Laquinimod-d5**) solution.
- Condition: Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load: Load the plasma sample onto the conditioned SPE cartridge.
- Wash: Wash the cartridge with 1 mL of a weak organic solvent solution (e.g., 10% methanol in water) to remove interferences.
- Elute: Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate: Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute: Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3.1.3. Liquid Chromatography Parameters (Isocratic)

- HPLC System: A UPLC or HPLC system capable of delivering stable flow rates.

- Column: A reversed-phase C18 column (e.g., 50 x 2.1 mm, 3.5 μ m particle size).
- Mobile Phase: A mixture of acetonitrile and water (e.g., 50:50, v/v) with 0.1% formic acid.[3]
- Flow Rate: 0.2 - 0.4 mL/min.
- Column Temperature: 30 - 40 °C.
- Injection Volume: 5 - 20 μ L.

Method 2: Wide Range Analysis with Protein Precipitation and Gradient Elution

This method is suitable for a broader concentration range and employs a simpler sample preparation technique.

3.2.1. Materials and Reagents

- Laquinimod and **Laquinimod-d5** reference standards
- HPLC-grade methanol, acetonitrile, and water
- Formic acid (LC-MS grade)
- Human plasma (with anticoagulant, e.g., EDTA)

3.2.2. Sample Preparation (Protein Precipitation)

- Spike: To 100 μ L of plasma sample, add the internal standard (**Laquinimod-d5**) solution.
- Precipitate: Add 300 μ L of cold acetonitrile to precipitate the plasma proteins.
- Vortex: Vortex the mixture for 1 minute.
- Centrifuge: Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Transfer: Transfer the supernatant to a clean tube for LC-MS/MS analysis.

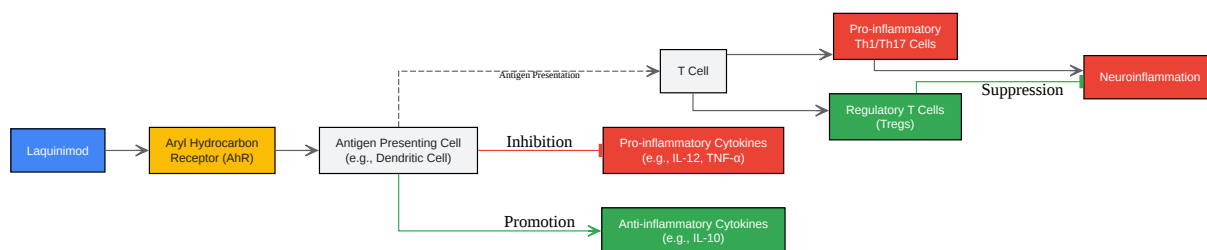
3.2.3. Liquid Chromatography Parameters (Fast Gradient)

- UPLC System: A UPLC system is recommended for fast gradient applications.
- Column: A high-efficiency reversed-phase C18 column (e.g., Acquity UPLC BEH C18, 50 x 2.1 mm, 1.7 μ m particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 2 - 10 μ L.
- Gradient Program:
 - 0.0 - 0.5 min: 10% B
 - 0.5 - 1.5 min: Linear ramp to 90% B
 - 1.5 - 2.5 min: Hold at 90% B
 - 2.5 - 2.6 min: Return to 10% B
 - 2.6 - 3.5 min: Re-equilibrate at 10% B

Visualizations

Laquinimod Signaling Pathway

Laquinimod's mechanism of action is complex, involving the modulation of both the innate and adaptive immune systems. It is believed to exert its effects through the aryl hydrocarbon receptor (AhR), leading to a shift from a pro-inflammatory to an anti-inflammatory state.

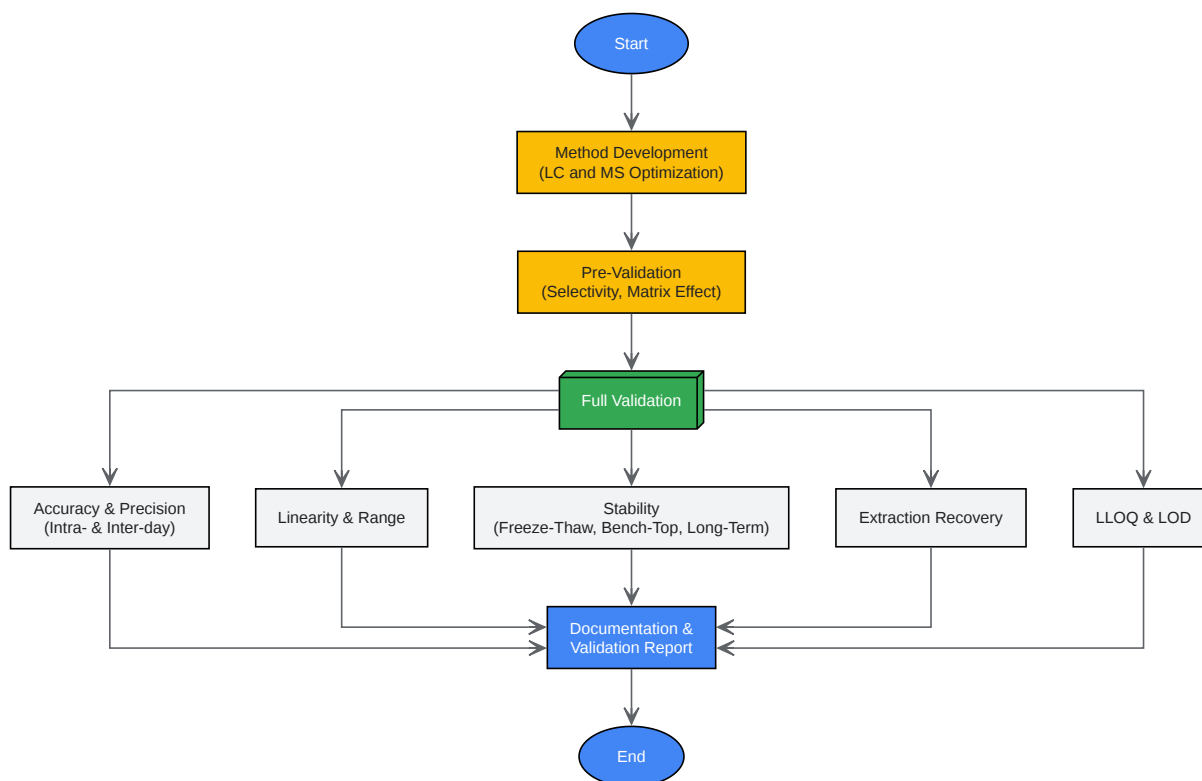


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Caption: Laquinimod's immunomodulatory signaling pathway.

Experimental Workflow for Bioanalytical Method Validation

The validation of a bioanalytical method is a critical step to ensure the reliability of the data. The following workflow outlines the key stages of this process.



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